

p-Hydroxyphenethyl Vanillate: A Phenolic Ester with Therapeutic Potential

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Compound of Interest

Compound Name: *p*-Hydroxyphenethyl vanillate

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A Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

p-Hydroxyphenethyl vanillate, a phenolic ester, is a molecule of significant interest in the fields of pharmacology and medicinal chemistry. It is formed from the esterification of *p*-hydroxyphenethyl alcohol and vanillic acid, two well-documented phenolic compounds with known biological activities. This guide provides an in-depth overview of **p-hydroxyphenethyl vanillate**, including its chemical properties, natural sources, and its putative role in various biological processes, with a focus on its antioxidant, anti-inflammatory, and neuroprotective potential. While direct experimental data on **p-hydroxyphenethyl vanillate** is limited, this guide synthesizes available information on its constituent molecules to provide a comprehensive understanding of its expected bioactivity and mechanisms of action.

Chemical and Physical Properties

p-Hydroxyphenethyl vanillate, also known as 2-(4-hydroxyphenyl)ethyl 4-hydroxy-3-methoxybenzoate, is an organic compound with the chemical formula C₁₆H₁₆O₅ and a molecular weight of 288.29 g/mol.[1] It is described as an oil and is soluble in solvents like chloroform, dichloromethane, ethyl acetate, DMSO, and acetone.[2]

Table 1: Chemical and Physical Properties of **p-Hydroxyphenethyl Vanillate**

Property	Value	Reference(s)
Chemical Name	2-(4-hydroxyphenyl)ethyl 4-hydroxy-3-methoxybenzoate	[1]
CAS Number	1539303-03-1	[1]
Molecular Formula	C16H16O5	[1]
Molecular Weight	288.29 g/mol	[1]
Physical Description	Oil	[1]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[2]

Natural Sources

p-Hydroxyphenethyl vanillate has been isolated from the roots and rhizomes of *Notopterygium forbesii*, a plant used in traditional medicine.[2] Its precursor, p-hydroxyphenethyl alcohol, is found in a variety of natural sources, including olive oil. Vanillic acid, the other precursor, is a flavoring agent found in many edible plants and fruits and is an oxidized form of vanillin.[3]

Biological Activities and Therapeutic Potential

While specific quantitative data on the biological activities of **p-hydroxyphenethyl vanillate** is not extensively available in the public domain, the well-documented properties of its constituent parts, p-hydroxyphenethyl alcohol and vanillic acid, suggest a strong potential for antioxidant, anti-inflammatory, and neuroprotective effects.

Antioxidant Activity

Phenolic compounds are renowned for their antioxidant properties, which are primarily attributed to their ability to scavenge free radicals. The antioxidant capacity of vanillic acid and related phenolic compounds has been evaluated in various studies.

Table 2: Antioxidant Activity of Vanillic Acid and Related Compounds

Compound	Assay	IC50 / EC50	Reference(s)
Vanillic Acid	H2O2 scavenging	SC50 = 10.40 µg/mL	[4]
Vanillic Acid	Protein glycation inhibition	IC50 = 46.4 µg/mL	[4]
3-(4-Hydroxy-3-methoxyphenyl) propionic acid (HMPA)	Aβ42 aggregation inhibition	EC50 = 5-6 mM	[5]

Anti-inflammatory Activity

Vanillic acid has demonstrated significant anti-inflammatory effects in various in vivo models.[6] It has been shown to inhibit neutrophil recruitment, oxidative stress, and the production of pro-inflammatory cytokines.[6] A key mechanism of its anti-inflammatory action is the inhibition of the NF-κB signaling pathway.[6] Vanillin, a closely related compound, also exhibits anti-inflammatory properties by reducing the secretion of pro-inflammatory cytokines like IL-1β, IL-6, and TNF-α.[7]

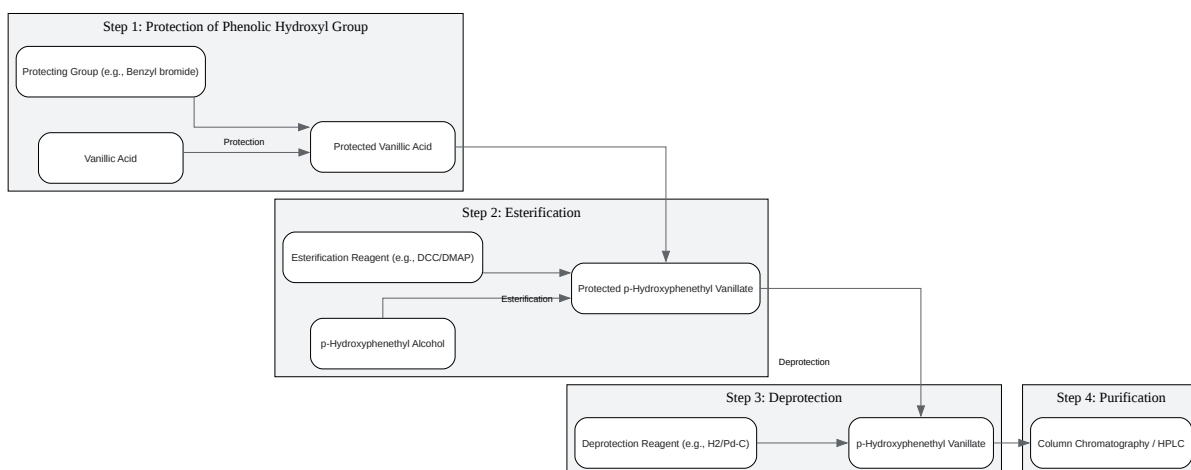
Neuroprotective Effects

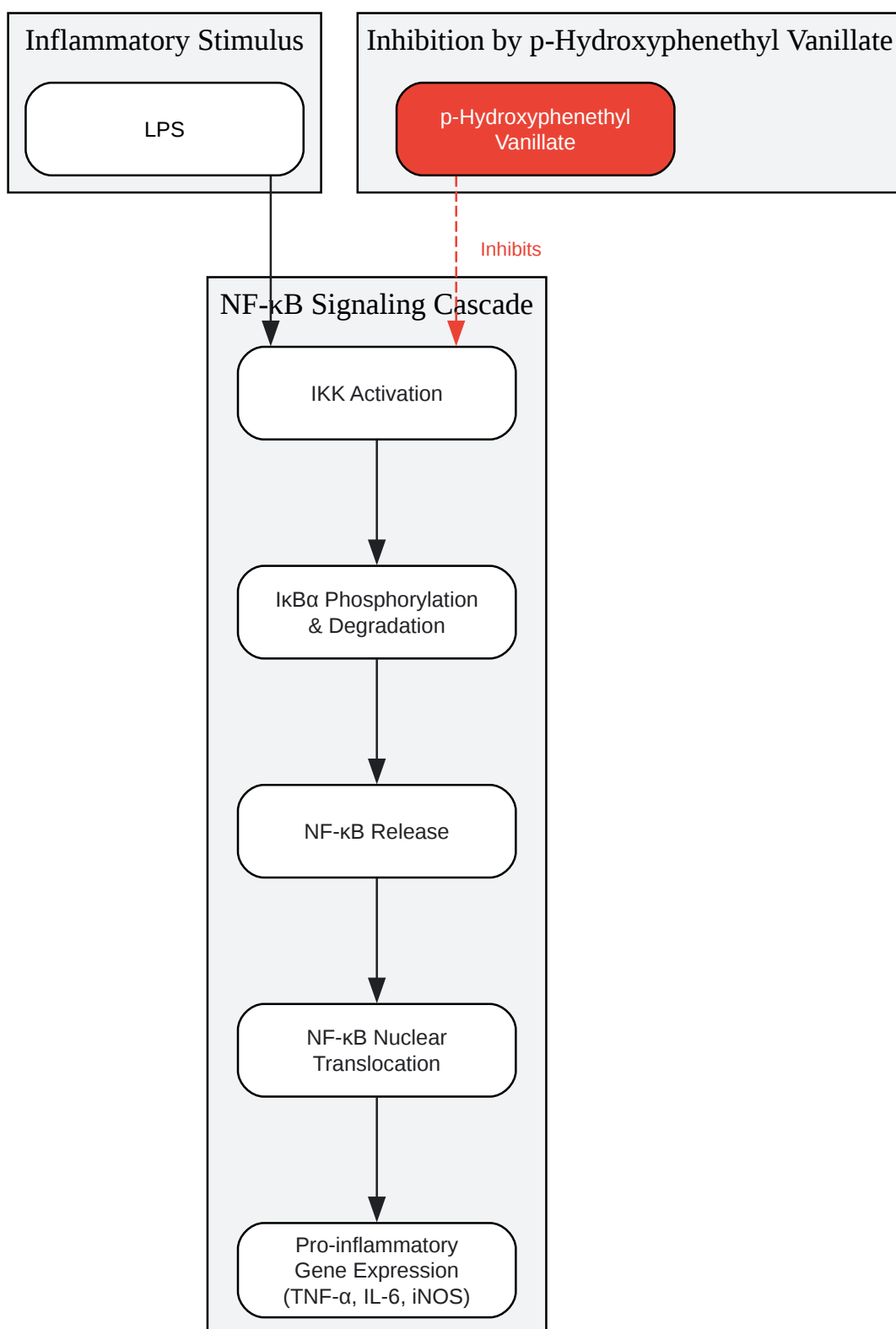
The neuroprotective potential of **p-hydroxyphenethyl vanillate** is inferred from the activities of vanillin and vanillic acid. Vanillin has been shown to have neuroprotective effects in models of hypoxic-ischemic brain damage by attenuating oxidative damage.[8] Vanillic acid has also been found to counteract neurotoxicity by regulating the c-Jun N-terminal kinase (JNK) pathway.[9] Furthermore, structural analogs have been investigated for their neuroprotective activities in models of Alzheimer's disease, highlighting the therapeutic potential of this chemical scaffold. [3][8]

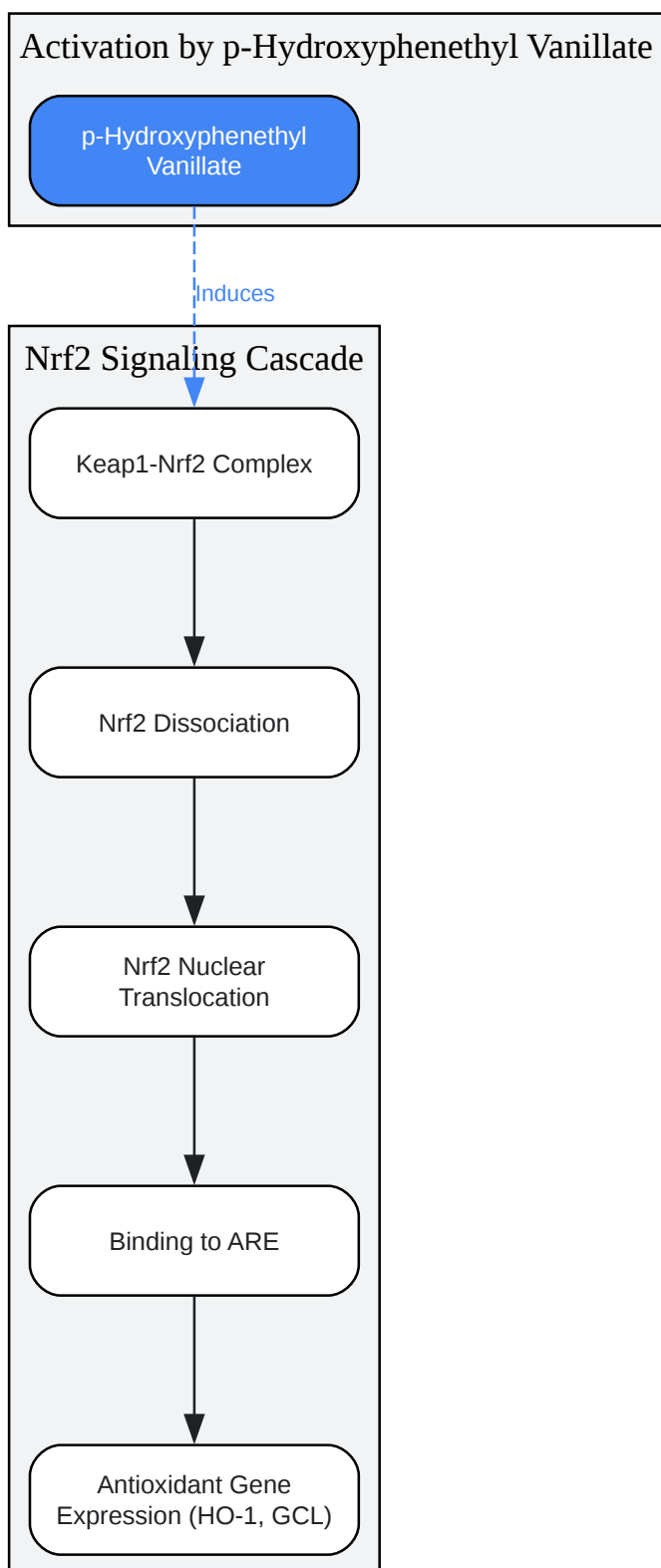
Experimental Protocols

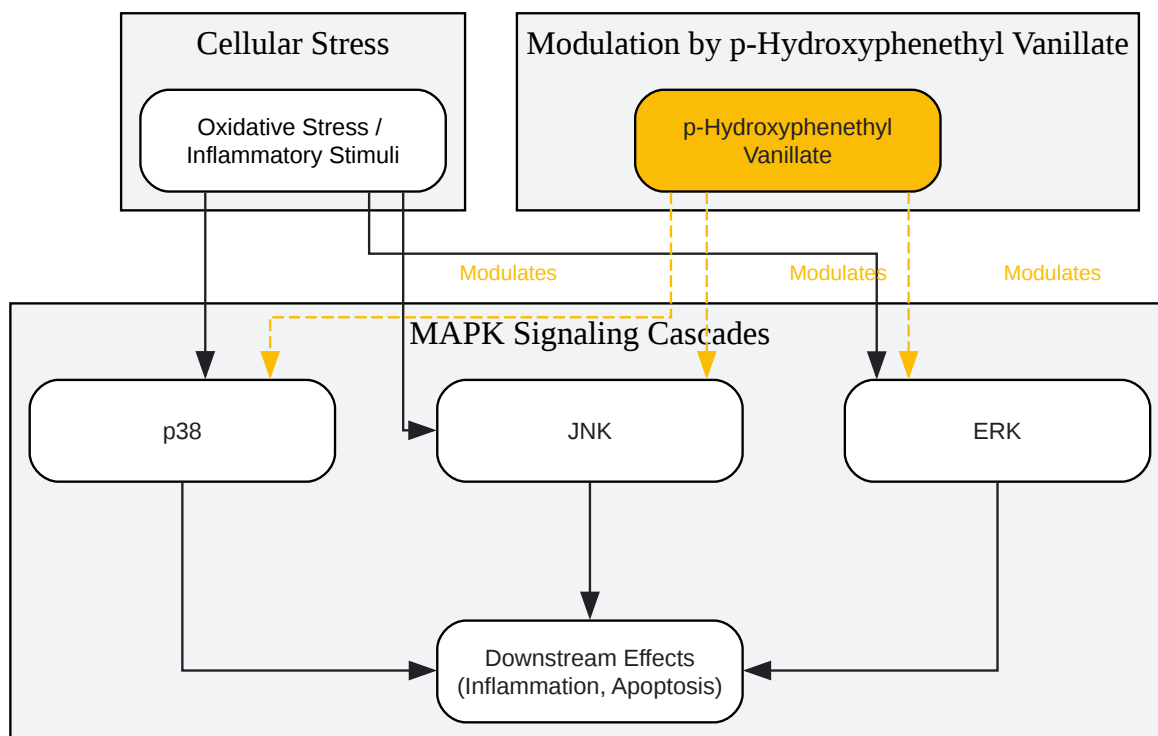
Synthesis of p-Hydroxyphenethyl Vanillate

A specific, detailed protocol for the synthesis of **p-hydroxyphenethyl vanillate** is not readily available. However, a general approach can be adapted from the synthesis of similar phenolic esters, such as 2-(4-hydroxyphenyl)ethyl 3,4,5-trihydroxybenzoate.[2][10] The synthesis would likely involve the following conceptual steps:









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